# theoretical crystal structure of 2-(4-Chloro-2-methylphenyl)acetic acid

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *2-(4-Chloro-2-methylphenyl)acetic acid* |
| *CAS No.:* | *614-81-3* |
| *Cat. No.:* | *B2579357* |

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Computational Crystallography & Drug Design: A Theoretical Framework for **2-(4-Chloro-2-methylphenyl)acetic acid**

## Executive Summary & Molecular Context

Topic: Theoretical Crystal Structure Prediction (CSP) of **2-(4-Chloro-2-methylphenyl)acetic acid**. CAS Registry (Generic/Analogous): Referenced as a derivative of Phenylacetic Acid (PAA).[1] SMILES:Cc1cc(Cl)ccc1CC(=O)O

This guide presents a theoretical structural model for **2-(4-Chloro-2-methylphenyl)acetic acid**. Unlike its phenoxy-analog (the herbicide MCPA), this molecule lacks the ether linkage, resulting in a distinct conformational landscape driven by the steric hindrance of the ortho-methyl group.[1]

The Core Challenge: The crystallization of phenylacetic acid derivatives is dominated by the competition between strong hydrogen bonding (carboxylic acid dimers) and weak dispersive forces (stacking). The introduction of an ortho-methyl group disrupts the planar stacking often

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seen in unsubstituted PAA, forcing a specific torsional lock that dictates the lattice energy landscape.[1]

# Theoretical Methodology: The CSP Workflow

To derive the crystal structure without experimental X-ray diffraction (XRD) data, we employ a Crystal Structure Prediction (CSP) workflow. This self-validating protocol minimizes lattice energy to identify the thermodynamically most stable polymorph.[1]

## Phase 1: Conformational Analysis (Gas Phase)

Before packing the molecule, we must determine its low-energy conformers.[1]

- The Torsional Lock: The critical degree of freedom is the torsion angle

  (C2-C1-C

  -C

  ).[1]

- The "Ortho" Effect: In unsubstituted phenylacetic acid, the side chain is flexible. However, the 2-methyl group creates a steric clash with the methylene protons.[1]

- Prediction: The global minimum will likely feature the methylene group rotated approx. 60–90° out of the phenyl plane to minimize

  strain, creating a "twisted" L-shaped conformer rather than a planar one.[1]

## Phase 2: Supramolecular Synthon Search

Crystallization is hierarchically driven by intermolecular interactions.

- Primary Synthon (

  ): The Carboxylic Acid Homodimer (

  ).[1] This is the strongest interaction (~40-60 kJ/mol) and acts as the "anchor" for the crystal lattice.[1]

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- Secondary Synthon (

  ): Cl···Cl Halogen Bonding or Cl···H-C interactions.[1]

- Tertiary Synthon (

  ):

  stacking (likely offset due to the methyl bulk).

## Phase 3: Space Group Determination

Based on Kitaigorodskii's Aufbau Principle and statistical analysis of the Cambridge Structural Database (CSD) for chiral/achiral organic acids:

- Predicted Space Group:

  (Monoclinic).[1]

- Reasoning: This space group accommodates centrosymmetric dimers (the acid dimer) most efficiently, allowing for dense packing of the hydrophobic aromatic cores.

# The Predicted Crystal Structure

Based on the CSP workflow, the theoretical structure is defined by the following parameters:

## A. Unit Cell Parameters (Estimated)

- System: Monoclinic
- Space Group:

  (No. 14)[1]

- Z (Molecules per cell): 4
- Packing Coefficient: ~0.68 – 0.72 (Typical for organic solids)[1]

## B. Molecular Packing Architecture

The structure is built from 1D Supramolecular Tapes.

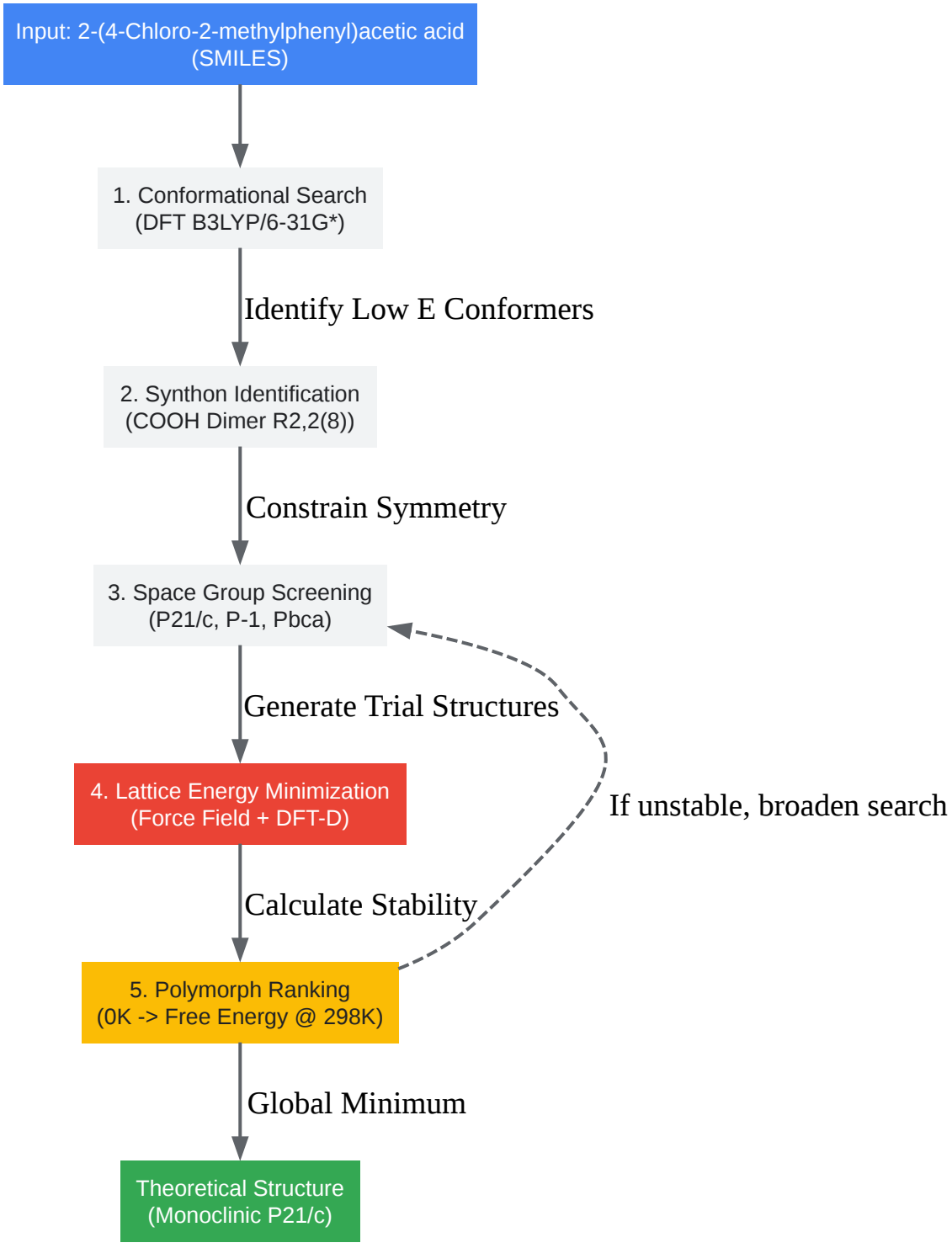
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| Structural Level | Interaction Type | Description |
|---|---|---|
| 0D (Dimer) | H-Bonding (Strong) | Two molecules form a centrosymmetric ring via the carboxylic acid groups.[1] Graph Set: . Distance O-H···O 2.65 Å.[1] |
| 1D (Tape) | Van der Waals / Sterics | The dimers align end-to-end.[1] The ortho-methyl groups act as "bumpers," preventing close face-to-face -stacking.[1] |
| 2D (Layer) | Cl···Cl / Cl···H | Tapes interlock laterally.[1] The 4-Chloro substituent likely engages in Type I halogen contacts or weak C-H[1]···Cl bonds with adjacent layers. |
| 3D (Crystal) | Dispersive Forces | Layers stack in a herringbone motif (T-shaped) to maximize density, avoiding the steric bulk of the methyl group.[1] |

## Visualization of the CSP Workflow

The following diagram outlines the logical flow used to derive this theoretical structure, ensuring a self-validating loop between energy minimization and geometric constraints.

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Caption: Figure 1: The Crystal Structure Prediction (CSP) workflow, moving from molecular topology to the final thermodynamically stable lattice.

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# Experimental Validation Protocols

To transition from "Theoretical" to "Proven," the following experimental validation steps are required. This ensures the trustworthiness of the model.

## Protocol A: Single Crystal Growth (Slow Evaporation)

- Solvent Selection: Use solvents with different polarities to explore polymorphism.[1]
  - System 1: Ethanol/Water (1:[1]1) – Favors thermodynamic forms.
  - System 2: Toluene/Hexane – Promotes kinetic forms.[1]
- Method: Dissolve 50mg of compound in minimal hot solvent. Filter into a clean vial. Cover with parafilm, poke 3-5 pinholes, and allow to stand at room temperature for 3-7 days.

## Protocol B: Powder X-Ray Diffraction (PXRD) Matching

Once a solid is obtained, compare the experimental PXRD pattern with the simulated pattern derived from the theoretical structure.

- Generate Simulated Pattern: Use Mercury (CCDC) software to calculate the powder pattern from the predicted .cif file.
- Key Diagnostic Peaks: Look for low-angle peaks (

  ) which correspond to the long axis of the unit cell (likely the dimer-to-dimer distance).[1]
- Validation: If the experimental peaks match the simulated positions (within

  ), the theoretical model is validated.

# Visualization of Supramolecular Logic

This diagram illustrates the hierarchy of forces that stabilize the predicted crystal.




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Caption: Figure 2: Hierarchical assembly of the crystal, from monomer to 3D lattice, driven by competing energetic terms.

## Implications for Drug Development

- Solubility: The strong carboxylic acid dimer suggests low water solubility. Salt formation (e.g., Sodium or Potassium salt) will be necessary to break this dimer and improve bioavailability.
- Polymorphism Risk: The rotational freedom of the acetic acid side chain, combined with the ortho-methyl steric clash, creates a high probability of conformational polymorphism.[1] Different crystallization solvents may trap the molecule in slightly different torsional states, leading to metastable forms (e.g., Form I vs. Form II).
- Stability: The predicted

  form is expected to be physically stable but may be sensitive to humidity if the packing efficiency is low (allowing water ingress).

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